

Application Notes and Protocols for Measuring Tbaj-876 Efficacy

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Compound of Interest

Compound Name: Tbaj-876

Cat. No.: B15565333

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Introduction

Tbaj-876 is a potent and selective inhibitor of the mTOR (mechanistic target of rapamycin) kinase, a central regulator of cell growth, proliferation, and metabolism.^[1] Dysregulation of the mTOR signaling pathway is a hallmark of many cancers, making it a critical target for therapeutic intervention.^{[2][3]} **Tbaj-876** exerts its effect by inhibiting mTOR Complex 1 (mTORC1), which leads to the dephosphorylation of its downstream effectors, S6 Kinase (S6K) and 4E-binding protein 1 (4E-BP1), ultimately resulting in the suppression of protein synthesis and cell cycle arrest.^{[2][4]} These application notes provide detailed protocols for a suite of in vitro and in vivo assays designed to quantify the efficacy of **Tbaj-876**, enabling researchers to assess its anti-proliferative, pro-apoptotic, and anti-tumorigenic properties.

Data Presentation

The following tables summarize representative quantitative data from key assays used to evaluate the efficacy of **Tbaj-876**.

Table 1: Cell Viability (MTT Assay) in Cancer Cell Lines after 72-hour Treatment with **Tbaj-876**

Tbaj-876 Concentration (nM)	MCF-7 % Viability (Mean $\pm$ SD)	A549 % Viability (Mean $\pm$ SD)
0 (Vehicle)	100.0 $\pm$ 4.5	100.0 $\pm$ 5.1
1	92.3 $\pm$ 3.8	95.1 $\pm$ 4.2
10	75.1 $\pm$ 2.9	80.4 $\pm$ 3.5
100	51.8 $\pm$ 2.1	58.2 $\pm$ 2.8
1000	28.4 $\pm$ 1.5	35.6 $\pm$ 1.9
IC50 (nM)	95	150

Table 2: Apoptosis (Annexin V/PI Staining) in MCF-7 Cells after 48-hour Treatment with **Tbaj-876**

Tbaj-876 Concentration (nM)	% Early Apoptotic Cells (Annexin V+/PI-) (Mean $\pm$ SD)	% Late Apoptotic/Necrotic Cells (Annexin V+/PI+) (Mean $\pm$ SD)
0 (Vehicle)	3.2 $\pm$ 0.4	1.5 $\pm$ 0.2
100	15.8 $\pm$ 1.2	5.4 $\pm$ 0.6
500	32.5 $\pm$ 2.1	12.8 $\pm$ 1.1

Table 3: Cell Cycle Analysis in A549 Cells after 24-hour Treatment with **Tbaj-876**

Tbaj-876 Concentration (nM)	% Cells in G0/G1 Phase (Mean $\pm$ SD)	% Cells in S Phase (Mean $\pm$ SD)	% Cells in G2/M Phase (Mean $\pm$ SD)
0 (Vehicle)	55.2 $\pm$ 2.5	28.1 $\pm$ 1.8	16.7 $\pm$ 1.3
100	72.8 $\pm$ 3.1	15.4 $\pm$ 1.5	11.8 $\pm$ 1.0
500	85.1 $\pm$ 3.5	8.2 $\pm$ 0.9	6.7 $\pm$ 0.7

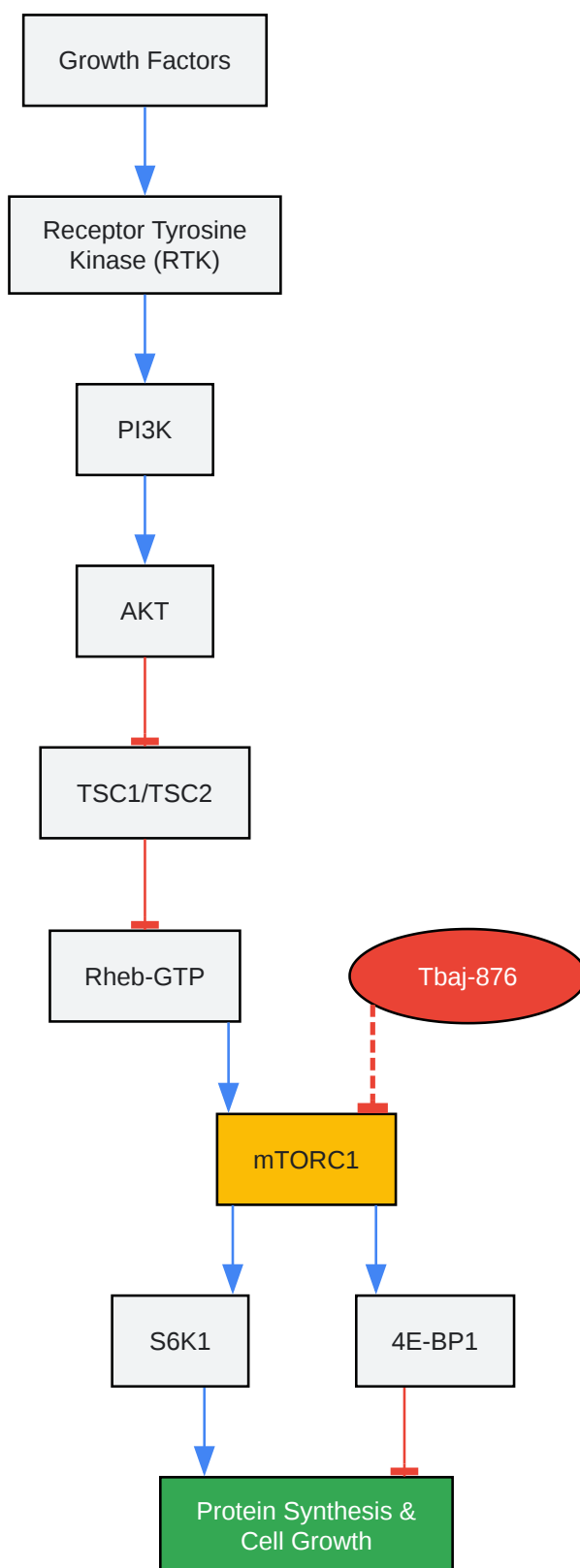
Table 4: Western Blot Densitometry Analysis of mTOR Pathway Proteins in MCF-7 Cells after 6-hour Treatment with **Tbaj-876**

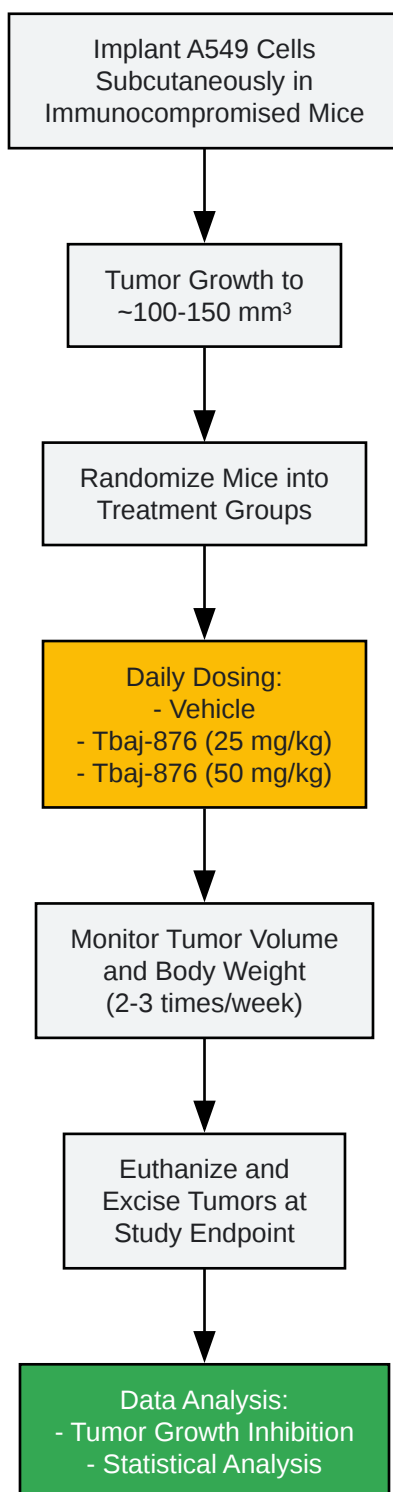
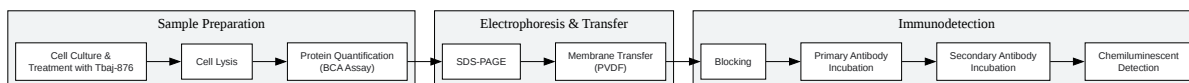
Tbaj-876 Concentration (nM)	p-S6K (T389) / Total S6K (Relative Fold Change)	p-4E-BP1 (T37/46) / Total 4E-BP1 (Relative Fold Change)
0 (Vehicle)	1.00 ± 0.08	1.00 ± 0.09
10	0.65 ± 0.05	0.72 ± 0.06
100	0.21 ± 0.03	0.31 ± 0.04
1000	0.08 ± 0.02	0.12 ± 0.02

Table 5: In Vivo Efficacy of **Tbaj-876** in an A549 Xenograft Model

Treatment Group (n=8)	Day 21 Mean Tumor Volume (mm ³) ± SD	Tumor Growth Inhibition (%)
Vehicle Control	1250 ± 150	-
Tbaj-876 (25 mg/kg, daily)	625 ± 95	50
Tbaj-876 (50 mg/kg, daily)	312 ± 68	75

Mandatory Visualizations





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